

Essential Safety and Operational Guide for Handling SKF83822 Hydrobromide

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Compound of Interest

Compound Name: SKF83822 hydrobromide

Cat. No.: B1662597

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides essential, immediate safety and logistical information for **SKF83822 hydrobromide**, a selective dopamine D1-like receptor agonist. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **SKF83822 hydrobromide**, a comprehensive approach to personal protection is necessary to minimize exposure and mitigate potential hazards. The following table summarizes the required personal protective equipment.

Protection Type	Specific Equipment	Standard/Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles	NIOSH (US) or EN 166 (EU) approved	To prevent eye contact with dust or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect prior to use	To avoid skin contact. Use proper glove removal technique.
Respiratory Protection	Full-face particle respirator or full-face supplied-air respirator	N99 (US) or P2 (EN 143)	Required when risk assessment shows air-purifying respirators are appropriate, or as the sole means of protection.
Body Protection	Laboratory coat	Standard lab attire	To protect skin and personal clothing from contamination.

Operational Plan: Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **SKF83822 hydrobromide** and to prevent accidental exposure.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wash hands thoroughly after handling.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Recommended long-term storage temperature is -20°C.
- Short-term storage can be at 2-8°C.

Disposal Plan

Proper disposal of **SKF83822 hydrobromide** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

- Solid Waste: Collect unused **SKF83822 hydrobromide** powder and materials grossly contaminated with the solid (e.g., weighing papers, contaminated gloves) in a designated, clearly labeled hazardous waste container.[\[1\]](#)
- Liquid Waste: Collect solutions of **SKF83822 hydrobromide** in a designated, clearly labeled hazardous waste container for halogenated organic waste.[\[1\]](#)
- Sharps: Any sharps (e.g., needles, pipette tips) contaminated with **SKF83822 hydrobromide** must be disposed of in a designated sharps container for hazardous chemical waste.[\[1\]](#)

Decontamination:

- Decontaminate surfaces and non-disposable equipment that have come into contact with the compound using a suitable solvent (e.g., ethanol or isopropanol), followed by a soap and water wash.[\[1\]](#)
- Collect all decontamination materials (e.g., wipes) as hazardous waste.[\[1\]](#)

Final Disposal:

- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department in accordance with local, state, and federal regulations.[\[1\]](#)

Experimental Protocols and Signaling Pathway

SKF83822 hydrobromide is a high-affinity, selective dopamine D1-like receptor agonist.^{[2][3]}

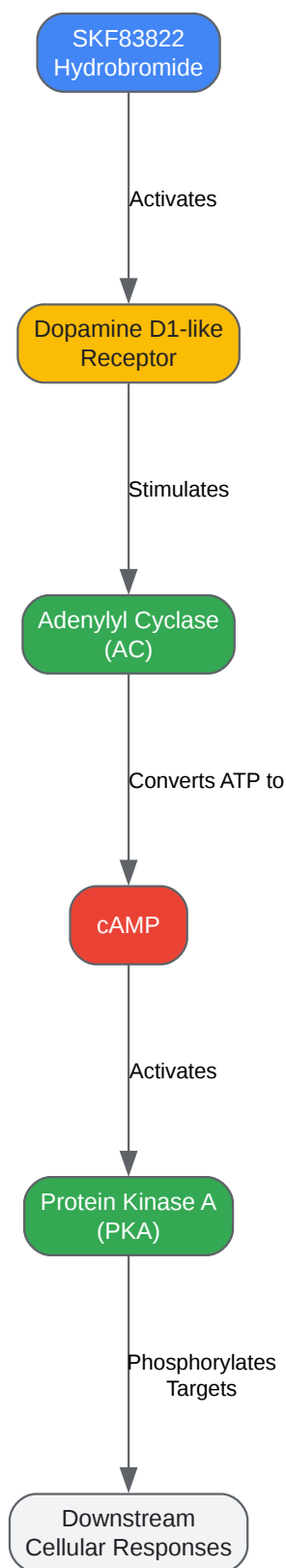
It stimulates adenylyl cyclase but not phosphoinositide hydrolysis.^{[2][3]}

Key Experimental Data

Parameter	Value	Receptor
Ki	3.2 nM	D1
3.1 nM	D5	
186 nM	D2	
66 nM	D3	
335 nM	D4	
EC50	65 nM	Adenylyl Cyclase Stimulation

Signaling Pathway

SKF83822 selectively activates the D1-like dopamine receptor, leading to the stimulation of adenylyl cyclase and subsequent downstream signaling cascades.

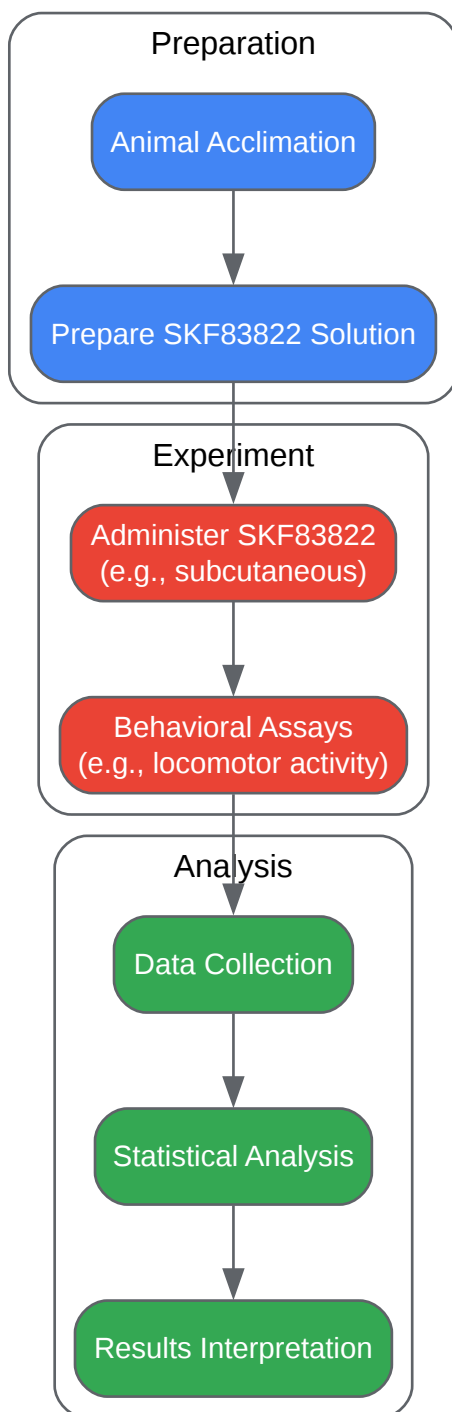


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SKF83822 hydrobromide signaling pathway.

Experimental Workflow for In Vivo Studies

The following diagram outlines a general workflow for conducting in vivo experiments using **SKF83822 hydrobromide**, based on protocols described in the literature.



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General workflow for in vivo experiments.

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